

# Indole-5-carboxylic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Indole-5-carboxylic acid*

CAS No.: 1670-81-1

Cat. No.: B555147

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Indole-5-carboxylic acid**, a pivotal heterocyclic compound in the landscape of scientific research and pharmaceutical development. As a senior application scientist, the following sections are structured to deliver not just data, but a cohesive understanding of this molecule's significance, properties, and practical applications, grounded in established scientific principles.

## Core Identification and Physicochemical Properties

**Indole-5-carboxylic acid** is a substituted indole, a bicyclic aromatic organic compound. The presence of the carboxylic acid group at the 5-position of the indole ring system imparts specific chemical reactivity and physical characteristics that are fundamental to its utility.

## Key Identifiers and Molecular Data

Property	Value	Source(s)
CAS Number	1670-81-1	[1][2][3][4][5]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>2</sub>	[1][2][4]
Molecular Weight	161.16 g/mol	[1][2][3][6]
Synonyms	1H-Indole-5-carboxylic acid, 5-Carboxyindole	[2][3]
IUPAC Name	1H-indole-5-carboxylic acid	[6]

## Physicochemical Characteristics

A comprehensive understanding of the physicochemical properties of **Indole-5-carboxylic acid** is crucial for its handling, storage, and application in experimental design.

Property	Value	Source(s)
Appearance	Light beige to yellow powder	[1][2]
Melting Point	211-213 °C (lit.)	[1][3]
Solubility	Soluble in ethanol (50 mg/ml), dimethyl sulfoxide, and methanol.	[1]
pKa	4.40 ± 0.30 (Predicted)	[1]
Storage	Keep in a dark place, sealed in dry, room temperature.	[1][5]

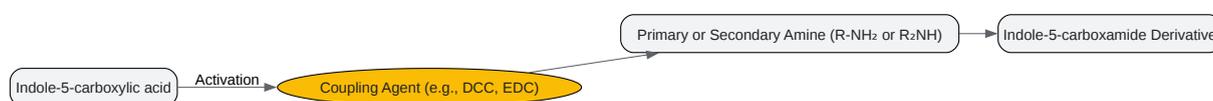
## The Role of Indole-5-carboxylic Acid in Synthetic Chemistry and Drug Discovery

The indole scaffold is a privileged structure in medicinal chemistry, appearing in a vast array of biologically active compounds. **Indole-5-carboxylic acid** serves as a versatile building block for the synthesis of more complex molecules, leveraging the reactivity of both the carboxylic acid moiety and the indole ring itself.

The carboxylic acid group can be readily converted into a variety of functional groups, including esters, amides, and acid chlorides. This functional handle allows for the straightforward linkage of the indole core to other molecular fragments, a key strategy in fragment-based drug discovery and lead optimization. Furthermore, the indole ring can undergo electrophilic substitution reactions, providing a pathway for further diversification of the molecular structure.

## Illustrative Synthetic Pathway: Amide Bond Formation

A common and fundamental reaction involving **Indole-5-carboxylic acid** is the formation of an amide bond. This reaction is central to the synthesis of numerous pharmaceutical agents.



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## Sources

- [1. Indole-5-carboxylic acid | 1670-81-1 \[chemicalbook.com\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. Indole-5-carboxylic acid 99 1670-81-1 \[sigmaaldrich.com\]](#)
- [4. Indole-5-carboxylic acid \[oakwoodchemical.com\]](#)
- [5. 1670-81-1|1H-Indole-5-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [6. 1H-Indole-5-Carboxylic Acid | C9H7NO2 | CID 74280 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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